

# 8-Chloro-4-methylquinolin-2(3H)-one: Structure Elucidation & Technical Characterization

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## Compound of Interest

Compound Name: 8-Chloro-4-methylquinolin-2(3H)-one

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## Executive Summary

This technical guide provides a rigorous structural elucidation of **8-Chloro-4-methylquinolin-2(3H)-one** (CAS: 54904-38-0), a critical scaffold in medicinal chemistry often utilized for its bioisosteric properties in drug design.<sup>[1]</sup> The elucidation process detailed here integrates synthetic logic with advanced spectroscopic analysis (NMR, MS, IR, and X-ray crystallography principles) to definitively assign regiochemistry and tautomeric preference.

Target Audience: Medicinal Chemists, Structural Biologists, and Process Development Scientists.

## Synthetic Pathway & Regiocontrol

To understand the structure, one must first validate the synthetic origin. The most robust route to **8-Chloro-4-methylquinolin-2(3H)-one** is the Knorr Quinoline Synthesis, utilizing 2-chloroaniline and ethyl acetoacetate.<sup>[1]</sup>

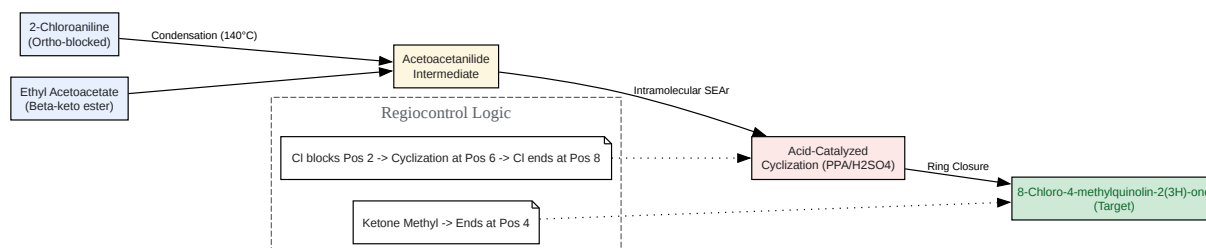
## Reaction Mechanism & Regioselectivity

The reaction proceeds via the condensation of 2-chloroaniline with ethyl acetoacetate to form an acetoacetanilide intermediate, followed by acid-catalyzed intramolecular cyclization.[1]

- **Regiochemical Marker (Chlorine Position):** The starting material, 2-chloroaniline, possesses only one available ortho position relative to the amine for cyclization (position 6). The position 2 is occupied by the Chlorine atom.[1][2] Consequently, cyclization must occur at the unsubstituted ortho carbon, placing the Chlorine atom at position 8 of the final quinoline ring.
- **Regiochemical Marker (Methyl Position):** The structure of ethyl acetoacetate dictates that the ketone carbonyl reacts with the aromatic ring (in the final cyclization step) to form position 4. Thus, the methyl group attached to the ketone becomes the C4-methyl.[1]

## Visualization: Synthetic Logic Flow

The following diagram illustrates the reaction pathway and the logical derivation of the final structure.



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Caption: Synthesis of **8-Chloro-4-methylquinolin-2(3H)-one** via Knorr cyclization showing regiochemical determinants.

## Structural Characterization (The Core)[3][4][5]

Elucidation relies on a "Triad of Evidence": Mass Spectrometry (Composition), NMR (Connectivity), and IR/X-ray (Tautomerism).

## Mass Spectrometry (MS)

- Molecular Ion: The parent peak  
  
or  
  
will appear at  $m/z$  193/194.
- Isotope Pattern: The presence of a single Chlorine atom provides a definitive diagnostic signature.<sup>[1]</sup>
  - M (35Cl): 100% relative intensity.
  - M+2 (37Cl): ~32% relative intensity.
  - Observation: A 3:1 ratio in the molecular ion cluster confirms the monochlorinated species.<sup>[1]</sup>

## Nuclear Magnetic Resonance (NMR) Analysis

NMR is the primary tool for confirming the substitution pattern.

<sup>1</sup>H NMR (Proton) - 500 MHz, DMSO-d<sub>6</sub>

| Shift ( $\delta$ ppm) | Multiplicity | Integral | Assignment | Structural Justification                                                                                    |
|-----------------------|--------------|----------|------------|-------------------------------------------------------------------------------------------------------------|
| 11.50                 | br s         | 1H       | NH (H1)    | Characteristic of cyclic amides (Lactam form).[1]<br>Disappears on D2O shake.                               |
| 7.65                  | dd           | 1H       | H5         | Peri-position to C4-Methyl.[1]<br>Often slightly deshielded.[1]<br>Doublet of doublets (coupling to H6/H7). |
| 7.55                  | dd           | 1H       | H7         | Ortho to Chlorine (H8 is substituted).<br>Shows meta-coupling to H5 and ortho to H6.                        |
| 7.25                  | t (or dd)    | 1H       | H6         | The middle proton of the ABC system.<br>Triplet-like due to similar J values (~8 Hz).[1]                    |
| 6.45                  | s            | 1H       | H3         | Characteristic alkene proton of the quinolone ring.[1] Sharp singlet (allylic coupling possible but small). |

|      |   |    |          |                                                      |
|------|---|----|----------|------------------------------------------------------|
| 2.45 | s | 3H | CH3 (C4) | Methyl group attached to the aromatic/alkene system. |
|------|---|----|----------|------------------------------------------------------|

#### Key Diagnostic Correlations (NOESY/HMBC):

- NOE Interaction: Strong NOE between CH3 (2.45 ppm) and H5 (7.65 ppm) confirms the methyl group is at position 4.
- HMBC: The Carbonyl carbon (C2) will show long-range coupling to H3 and NH, but not to the methyl protons (too far, 4-bond).

#### <sup>13</sup>C NMR (Carbon) - 125 MHz, DMSO-d<sub>6</sub>

- C2 (Carbonyl): ~161.0 ppm. (Consistent with amide carbonyl, distinct from phenolic C-O which is usually higher or lower depending on protonation).
- C4 (Quaternary): ~145-150 ppm.[\[1\]](#)
- C8 (C-Cl): ~120-130 ppm (Shifted due to Cl substitution).[\[1\]](#)
- Methyl Carbon: ~19.0 ppm.[\[1\]](#)

## Tautomeric Analysis: Lactam vs. Lactim

Quinolin-2-ones can exist as the Lactam (2-one) or Lactim (2-hydroxy) tautomer.[\[1\]](#)

- Solid State & Polar Solvents (DMSO): The Lactam form predominates.
- Evidence:
  - IR: Strong C=O stretch at ~1650-1660 cm<sup>-1</sup> (Amide I band).[\[1\]](#) A broad N-H stretch at 3000-3200 cm<sup>-1</sup>.[\[1\]](#)[\[3\]](#) Absence of a sharp O-H stretch.[\[1\]](#)
  - X-Ray: C2-N1 bond length is typically shorter (~1.36 Å) than a single bond, indicating partial double bond character, while C2=O is ~1.24 Å.

## Experimental Protocols

### Synthesis of 8-Chloro-4-methylquinolin-2(3H)-one

Objective: Produce analytical-grade material for characterization.

Reagents:

- 2-Chloroaniline (1.0 eq)[1]
- Ethyl Acetoacetate (1.2 eq)
- Polyphosphoric Acid (PPA) or Conc. H<sub>2</sub>SO<sub>4</sub>

Protocol:

- Condensation: In a round-bottom flask, mix 2-chloroaniline (12.7 g, 0.1 mol) and ethyl acetoacetate (13.0 g, 0.1 mol). Heat to 110°C for 2 hours. Continuously remove ethanol formed (using a Dean-Stark trap or open distillation) to drive the equilibrium to the acetoacetanilide intermediate.[1]
- Cyclization: Cool the mixture. Add Polyphosphoric Acid (50 g). Heat the mixture to 100-120°C for 2-3 hours. The mixture will turn dark/viscous.[1]
- Quenching: Pour the hot reaction mixture slowly into crushed ice (500 g) with vigorous stirring. The product will precipitate as a solid.[1][4]
- Purification: Filter the precipitate. Wash with water (3 x 100 mL) to remove acid. Recrystallize from Ethanol or Methanol to obtain white/off-white needles.[1]
- Drying: Vacuum dry at 60°C for 12 hours.

## Analytical Sample Preparation

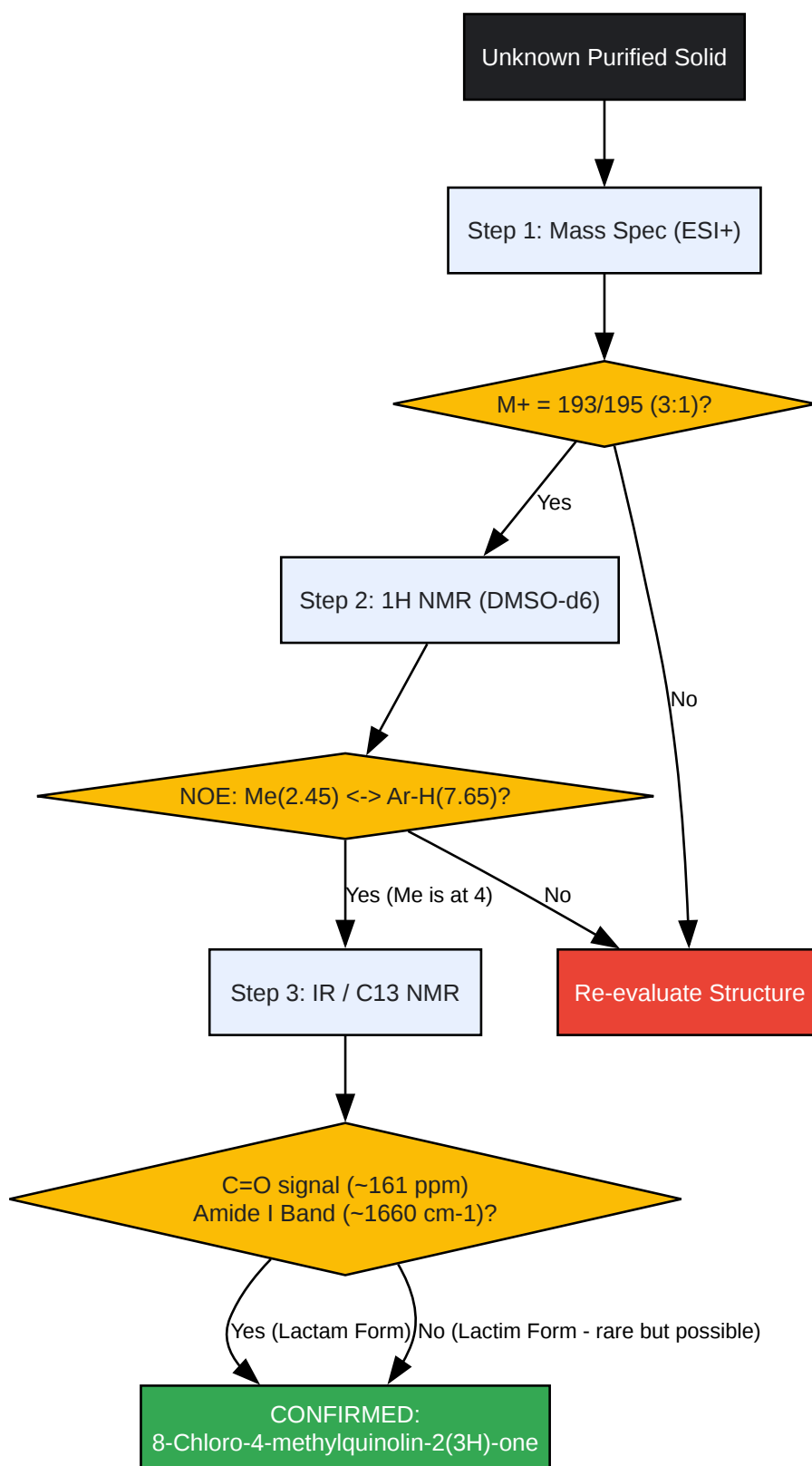
For NMR:

- Dissolve ~10 mg of the purified solid in 0.6 mL of DMSO-d<sub>6</sub>. (CDCl<sub>3</sub> may be used, but solubility is often lower for quinolinones; DMSO favors the lactam form and improves resolution of NH).

- Note: If NH is not visible, it may be exchanging with water in the solvent; use dry DMSO.

## Logical Elucidation Workflow

The following diagram details the decision-making process to confirm the structure and rule out isomers (e.g., 6-chloro or 2-hydroxy forms).



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Caption: Step-by-step structural validation workflow for **8-Chloro-4-methylquinolin-2(3H)-one**.

## References

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